

# Application Notes and Protocols: Preparing GSK2945 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

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## Abstract

GSK2945 is a potent and specific antagonist of the nuclear receptor Rev-erb $\alpha$ , a key component of the circadian clock machinery. As a hydrochloride salt, GSK2945 offers improved stability for research applications. Accurate preparation of stock solutions is paramount for ensuring reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **GSK2945 hydrochloride** stock solutions for in vitro and in vivo studies.

## Chemical Properties and Data

A summary of the key physicochemical properties of **GSK2945 hydrochloride** is presented in the table below. This information is essential for accurate concentration calculations and for understanding the compound's general characteristics.

| Property             | Value  |
|----------------------|--|
| Chemical Name        | N-[(4-chloro-2-methylphenyl)methyl]-N-[(4-chlorophenyl)methyl]-5-nitro-2-thiophenemethanamine, hydrochloride |
| CAS Number           | 1438071-12-5 (free base)   |
| Molecular Formula    | C <sub>20</sub> H <sub>19</sub> Cl <sub>3</sub> N <sub>2</sub> O <sub>2</sub> S                              |
| Molecular Weight     | 457.79 g/mol   |
| Appearance           | Solid powder   |
| Purity               | >95%   |
| Solubility           | Soluble in DMSO  |
| Storage (Powder)     | -20°C for up to 3 years  |
| Storage (in Solvent) | -80°C for up to 1 year   |

## Experimental Protocols

### Materials

- **GSK2945 hydrochloride powder**
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

## Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK2945 hydrochloride** in DMSO.

- Calculation:
  - To prepare a 10 mM stock solution, you will need to dissolve 4.578 mg of **GSK2945 hydrochloride** in 1 mL of DMSO.
  - Calculation:  $457.79 \text{ g/mol (Molecular Weight)} * 0.010 \text{ mol/L (Desired Molarity)} * 0.001 \text{ L (Desired Volume)} = 0.004578 \text{ g} = 4.578 \text{ mg}$ .
- Weighing:
  - Carefully weigh out 4.578 mg of **GSK2945 hydrochloride** powder using an analytical balance in a chemical fume hood.
- Dissolution:
  - Transfer the weighed powder to a sterile microcentrifuge tube.
  - Add 1 mL of anhydrous DMSO to the tube.
  - Cap the tube tightly and vortex for 1-2 minutes until the powder is completely dissolved.
  - If necessary, sonicate the solution for 5-10 minutes to aid dissolution. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This will prevent repeated freeze-thaw cycles and exposure to light, which can degrade the compound.
  - Store the aliquots at  $-80^{\circ}\text{C}$  for long-term storage (up to 1 year). For short-term storage, aliquots can be kept at  $-20^{\circ}\text{C}$ .

## Protocol 2: Preparation of a Working Solution for In Vitro Experiments

This protocol describes the dilution of the 10 mM DMSO stock solution to a final working concentration for cell-based assays.

- Determine Final Concentration:
  - Decide on the final concentration of **GSK2945 hydrochloride** required for your experiment (e.g., 10  $\mu$ M).
- Serial Dilution:
  - Perform a serial dilution of the 10 mM stock solution using cell culture medium to achieve the desired final concentration.
  - Example for a 10  $\mu$ M working solution:
    - Prepare an intermediate dilution by adding 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium to get a 10  $\mu$ M solution.
  - Ensure the final concentration of DMSO in the cell culture medium is low (typically  $\leq$  0.1%) to avoid solvent-induced cytotoxicity.

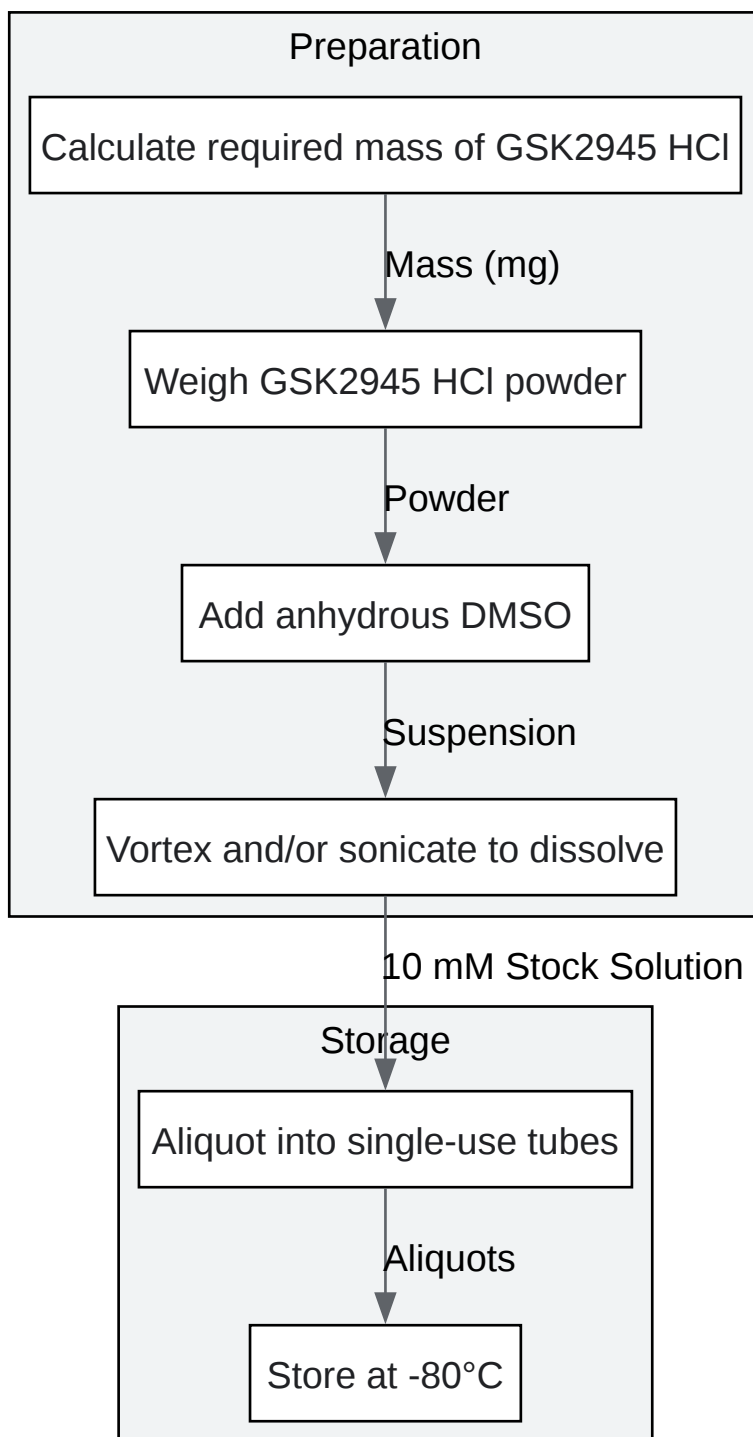
## Safety and Handling

- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses, when handling **GSK2945 hydrochloride** and DMSO.
- Handle the powdered form of the compound in a chemical fume hood to minimize the risk of inhalation.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Avoid direct contact with skin and eyes.
- Consult the Material Safety Data Sheet (MSDS) for **GSK2945 hydrochloride** for comprehensive safety information. In the absence of a specific MSDS, handle with the caution appropriate for a novel chemical compound.

## Signaling Pathway and Experimental Workflow

**GSK2945 hydrochloride** is an antagonist of Rev-erb $\alpha$ , a nuclear receptor that plays a crucial role in regulating the circadian clock and metabolism. Rev-erb $\alpha$  acts as a transcriptional repressor by binding to Rev-erb Response Elements (ROREs) in the promoter regions of its target genes, including Bmal1. By antagonizing Rev-erb $\alpha$ , GSK2945 can de-repress the expression of these target genes.

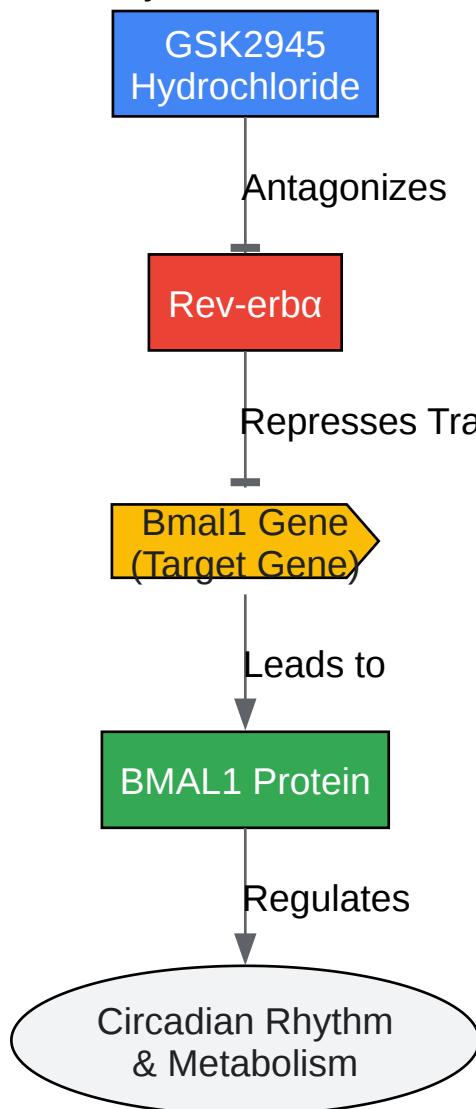
## GSK2945 Hydrochloride Stock Solution Preparation Workflow



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Caption: Workflow for preparing **GSK2945 hydrochloride** stock solution.

## GSK2945 Hydrochloride Mechanism of Action



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Caption: Simplified signaling pathway of **GSK2945 hydrochloride**.

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